

# 2,4-Dichloro-5-(4-nitrophenoxy)phenol CAS number and molecular structure

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## Compound of Interest

|                |                                       |
|----------------|---------------------------------------|
| Compound Name: | 2,4-Dichloro-5-(4-nitrophenoxy)phenol |
| Cat. No.:      | B044424                               |

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## An In-depth Technical Guide to 2,4-Dichloro-5-nitrophenol

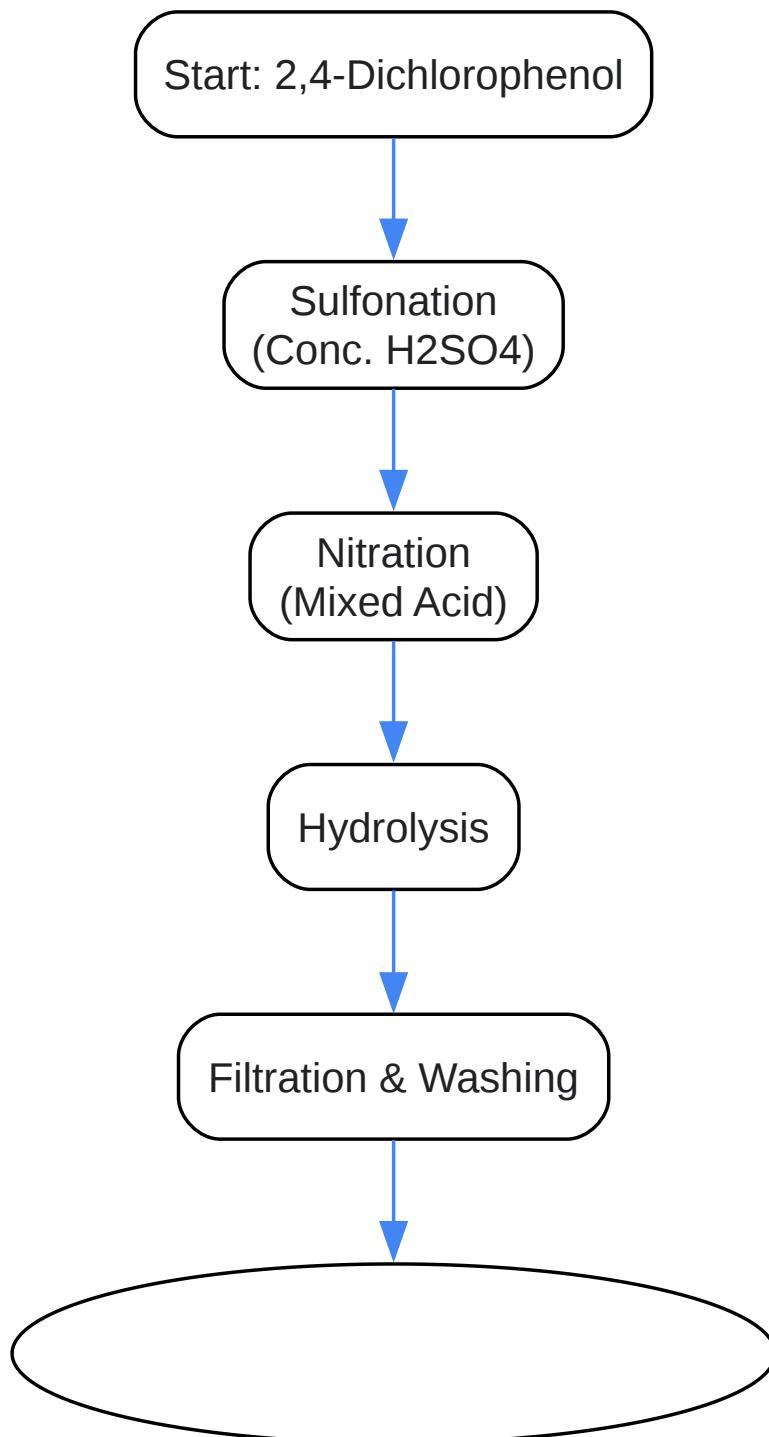
Note: The following guide pertains to 2,4-Dichloro-5-nitrophenol, as extensive data is available for this compound. The initially requested "2,4-Dichloro-5-(4-nitrophenoxy)phenol" did not yield specific search results, suggesting a possible misnomer.

This technical guide provides a comprehensive overview of 2,4-Dichloro-5-nitrophenol, including its chemical identity, physical properties, synthesis protocols, and key applications. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical Identity and Properties

2,4-Dichloro-5-nitrophenol is a significant chemical intermediate, particularly in the agrochemical and pharmaceutical industries.<sup>[1][2]</sup> Its molecular structure consists of a phenol ring substituted with two chlorine atoms and a nitro group.<sup>[1]</sup>

Molecular Structure:



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## References

- 1. [nbinno.com](http://nbinno.com) [nbinno.com]
- 2. 2,4-Dichloro-5-Nitrophenol [[myskinrecipes.com](http://myskinrecipes.com)]
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